

Application Note & Protocol: Preparing Igmesine Stock Solutions for Cell Culture

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Igmesine (also known as JO-1784) is a selective sigma-1 (σ 1) receptor agonist that has been investigated for its potential neuroprotective, nootropic, and antidepressant properties.[1][2] The sigma-1 receptor is an endoplasmic reticulum (ER) chaperone protein involved in modulating various cellular functions, including intracellular calcium signaling and neuronal plasticity.[1][3] In cell culture models, **Igmesine** has been used to study its effects on ion channel activity, cell cycle progression, and neuroprotection.[1] Accurate and consistent preparation of **Igmesine** stock solutions is critical for obtaining reproducible experimental results. This document provides a detailed protocol for the preparation, storage, and use of **Igmesine** solutions in cell culture applications.

Igmesine: Quantitative Data and Properties

The following table summarizes the key chemical and physical properties of **Igmesine**. It is commonly supplied as a hydrochloride salt, which can affect its molecular weight and solubility calculations.



Property	Data	Reference
Compound Name	Igmesine; (+)-N- (cyclopropylmethyl)-N-ethyl- 3,6-diphenylhex-5-en-3-amine	[2][4]
Form	Often supplied as Hydrochloride (HCI) salt	[4][5]
Molecular Formula	C23H29N (Free Base), C23H29N·HCI (HCI Salt)	[1]
Molecular Weight (M.Wt)	319.49 g/mol (Free Base), 355.94 g/mol (HCl Salt)	[1]
CAS Number	130152-35-1 (HCl Salt)	
Recommended Solvent	Dimethyl sulfoxide (DMSO)	
Maximum Stock Conc.	50 mM in DMSO	
Storage (Powder)	Store at -20°C	
Storage (Stock Solution)	Aliquot and store at -20°C for long-term use	[6][7]

Experimental Protocol: Stock Solution Preparation

This protocol details the steps to prepare a 10 mg/mL and a 50 mM stock solution of **Igmesine** hydrochloride in DMSO.

3.1. Materials and Equipment

- Igmesine hydrochloride powder
- Anhydrous/molecular biology grade Dimethyl sulfoxide (DMSO)
- Calibrated analytical balance
- Sterile, amber or opaque microcentrifuge tubes (1.5 mL)

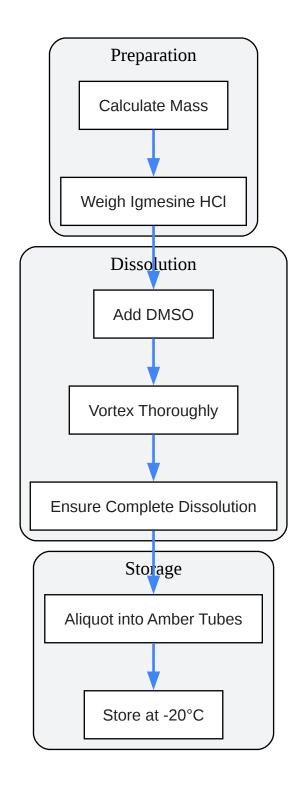
Methodological & Application





- Sterile, polypropylene conical tubes (15 mL or 50 mL)
- Sterile serological pipettes and pipette tips
- · Vortex mixer
- Personal Protective Equipment (PPE): lab coat, safety glasses, and gloves
- 3.2. Workflow for Stock Solution Preparation





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Caption: Workflow for preparing **Igmesine** stock solution.

3.3. Step-by-Step Protocol



Safety Precaution: Handle **Igmesine** powder and DMSO in a chemical fume hood or well-ventilated area. Wear appropriate PPE.

Part A: Preparing a 10 mg/mL Stock Solution

- Weighing: Tare a sterile microcentrifuge tube on a calibrated analytical balance. Carefully weigh 10 mg of Igmesine hydrochloride powder into the tube.
- Solubilization: Add 1 mL of sterile DMSO to the tube containing the Igmesine hydrochloride powder.
- Mixing: Close the tube tightly and vortex for 1-2 minutes until the powder is completely
 dissolved. Visually inspect the solution against a light source to ensure no solid particles
 remain.

Part B: Preparing a 50 mM Stock Solution (based on M.Wt 355.94 g/mol)

- Calculation:
 - To prepare 1 mL of a 50 mM solution:
 - Mass (mg) = Molarity (mol/L) × Volume (L) × M.Wt (g/mol) × 1000 (mg/g)
 - Mass (mg) = $0.050 \text{ mol/L} \times 0.001 \text{ L} \times 355.94 \text{ g/mol} \times 1000 \text{ mg/g} = 17.8 \text{ mg}$
- Weighing: Tare a sterile microcentrifuge or conical tube. Carefully weigh 17.8 mg of Igmesine hydrochloride powder into the tube.
- Solubilization: Add 1 mL of sterile DMSO to the tube.
- Mixing: Vortex thoroughly until the powder is fully dissolved.
- 3.4. Aliquoting and Storage
- Dispense the stock solution into smaller, single-use aliquots (e.g., 20-50 μL) in sterile, amber or opaque microcentrifuge tubes. This prevents repeated freeze-thaw cycles which can degrade the compound.



- Clearly label each aliquot with the compound name, concentration, solvent, and date of preparation.
- Store the aliquots at -20°C for long-term storage (up to 6 months or longer).[7] A working aliquot may be stored at 4°C for short-term use (up to one month).[6]

Protocol: Preparing Working Solutions for Cell Culture

Working solutions are prepared by diluting the high-concentration stock solution into the cell culture medium immediately before use.

- Thawing: Remove one aliquot of the **Igmesine** stock solution from the -20°C freezer and thaw it at room temperature.
- Dilution Calculation: Determine the volume of stock solution needed to achieve the desired final concentration in your culture medium.
 - Formula: (M₁)(V₁) = (M₂)(V₂)
 - M₁ = Concentration of stock solution (e.g., 50 mM)
 - V₁ = Volume of stock solution to add (unknown)
 - M₂ = Desired final concentration (e.g., 10 μM)
 - V₂ = Final volume of culture medium (e.g., 10 mL)
 - Example: To make 10 mL of 10 μM Igmesine solution from a 50 mM stock:
 - $V_1 = (10 \, \mu\text{M} \times 10 \, \text{mL}) / 50,000 \, \mu\text{M} = 0.002 \, \text{mL} = 2 \, \mu\text{L}$
- Preparation: Warm the required volume of cell culture medium to 37°C. Add the calculated volume (2 μL in the example) of the **Igmesine** stock solution to the pre-warmed medium.
- Mixing: Gently pipette the medium up and down or swirl the flask to ensure homogenous mixing.

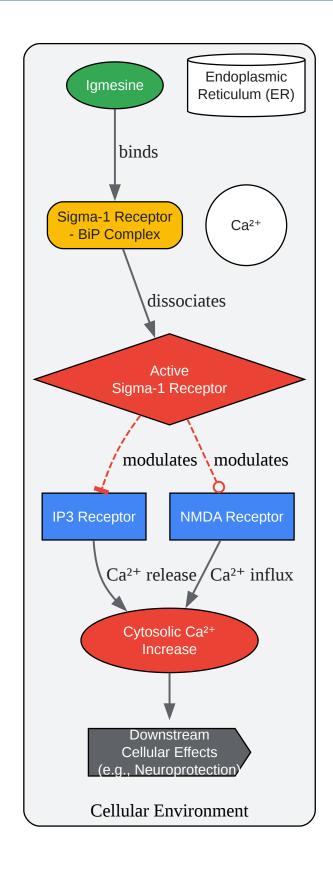


- Vehicle Control: It is crucial to prepare a vehicle control by adding the same volume of DMSO to an equivalent volume of culture medium. This allows you to distinguish the effects of Igmesine from any effects of the solvent.
- Application: Remove the old medium from your cells and replace it with the freshly prepared
 Igmesine-containing medium or the vehicle control medium.

Igmesine Signaling Pathway

Igmesine exerts its effects primarily by acting as a high-affinity agonist for the sigma-1 receptor.[1][5] This receptor, located at the ER-mitochondrion interface, acts as a molecular chaperone. Upon stimulation by an agonist like **Igmesine**, it dissociates from its binding partner BiP (Binding immunoglobulin protein) and can translocate to other areas of the cell.[1] Its activation modulates several downstream pathways, most notably intracellular calcium (Ca²⁺) signaling by interacting with inositol 1,4,5-trisphosphate (InsP₃) receptors at the ER, and by modulating the activity of NMDA receptors at the plasma membrane.[1][8][9] This modulation of Ca²⁺ homeostasis and glutamatergic neurotransmission is believed to underlie its neuroprotective and antidepressant-like effects.[3][10][11]





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Caption: Simplified signaling pathway of **Igmesine** via the Sigma-1 receptor.



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